

2-Undecanone as a Volatile Organic Compound: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Undecanone

Cat. No.: B7801925

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Abstract

2-Undecanone, a saturated methyl ketone and a significant volatile organic compound (VOC), is a naturally occurring substance found in a variety of plants and fruits, including rue, wild tomatoes, bananas, and cloves.^{[1][2]} It is characterized by a strong, fatty, and floral odor. Beyond its role in the flavor and fragrance industry, **2-undecanone** has garnered considerable scientific interest due to its potent insect-repellent properties, positioning it as a viable alternative to synthetic repellents like DEET.^{[3][4][5]} This technical guide provides a comprehensive overview of **2-undecanone**, encompassing its physicochemical properties, natural occurrence, synthesis, and diverse applications. A key focus is placed on its biological activities, including its interaction with immune cells and its role in cellular signaling pathways. Detailed experimental protocols for key assays and relevant data are presented to support researchers, scientists, and drug development professionals in their work with this multifaceted compound.

Physicochemical Properties of 2-Undecanone

2-Undecanone, also known as methyl nonyl ketone, is a colorless to slightly yellow oily liquid.^{[3][6]} It is soluble in organic solvents such as ethanol, ether, and acetone but is insoluble in water.^{[6][7]} A comprehensive summary of its physical and chemical properties is provided in Table 1.

Table 1: Physicochemical Properties of **2-Undecanone**

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₂ O	[2][5][8]
Molecular Weight	170.3 g/mol	[8]
CAS Number	112-12-9	[3][8]
Appearance	Colorless to light yellow liquid	[3][5][8]
Odor	Strong, characteristic rue-like, sweet, peach-like on dilution	[3]
Melting Point	11-13 °C (lit.)	[3]
Boiling Point	231-232 °C (lit.)	[3]
Density	0.825 g/mL at 25 °C (lit.)	[3]
Vapor Pressure	<1 mm Hg (20 °C)	[3]
Flash Point	89 °C (closed cup)	[6][9]
Refractive Index	n ₂₀ /D 1.43 (lit.)	[3]
Solubility	Insoluble in water; Soluble in organic solvents	[6][7]

Natural Occurrence and Biosynthesis

2-Undecanone is a naturally occurring compound found in a wide array of plant species and fruits. It is a significant component of the essential oil of rue (*Ruta graveolens*).[7] Other natural sources include bananas, cloves, ginger, guava, strawberries, and wild-grown tomatoes.[1][2] In some plants, it is synthesized in glandular trichomes and is believed to play a role in defense against herbivores.

Metabolic engineering efforts have successfully established pathways for the biosynthesis of **2-undecanone** in microorganisms like *Escherichia coli*. [10][11] This is typically achieved by leveraging the β -oxidation pathway and introducing specific thioesterases and other enzymes to convert fatty acids into the desired methyl ketone.[10][11]

Applications

The applications of **2-undecanone** are diverse, ranging from fragrances and flavorings to more specialized uses in pest control and potentially in medicine.

Insect Repellent

The most prominent application of **2-undecanone** is as an insect repellent.^{[1][2][12]} It is the active ingredient in some commercially available dog and cat repellents and has been investigated as a mosquito and tick repellent for human use.^{[2][4][13]} Its efficacy is often compared to that of DEET.^{[3][4]}

Flavor and Fragrance

Due to its strong and characteristic odor, **2-undecanone** is used in the perfumery and flavoring industries to impart fruity and floral notes.^{[1][2]}

Antimicrobial and Nematicidal Activity

Research has indicated that **2-undecanone** possesses antimicrobial properties, with the potential for use in food preservation.^[8] It has also demonstrated nematicidal activity against root-knot nematodes, suggesting its potential as a biocontrol agent in agriculture.^[14]

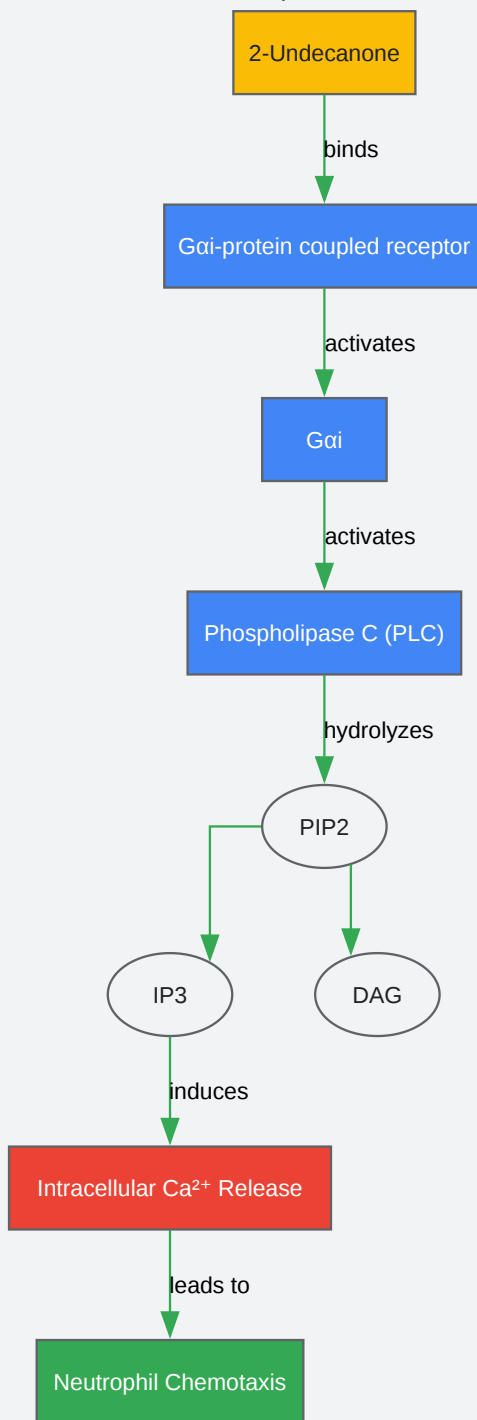
Biological Activity and Signaling Pathways

Recent studies have begun to elucidate the specific biological effects of **2-undecanone** at the cellular level, revealing its interaction with key signaling pathways involved in inflammation and immune response.

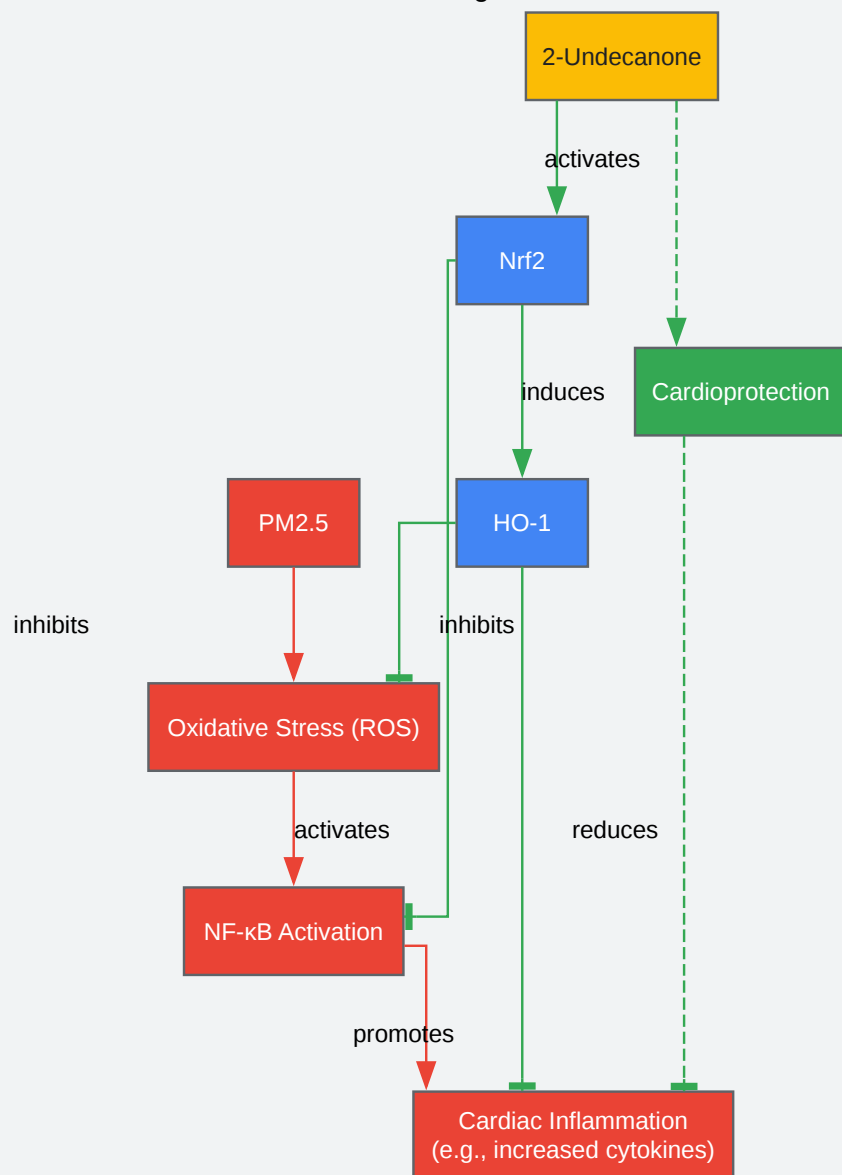
Modulation of Neutrophil Activity

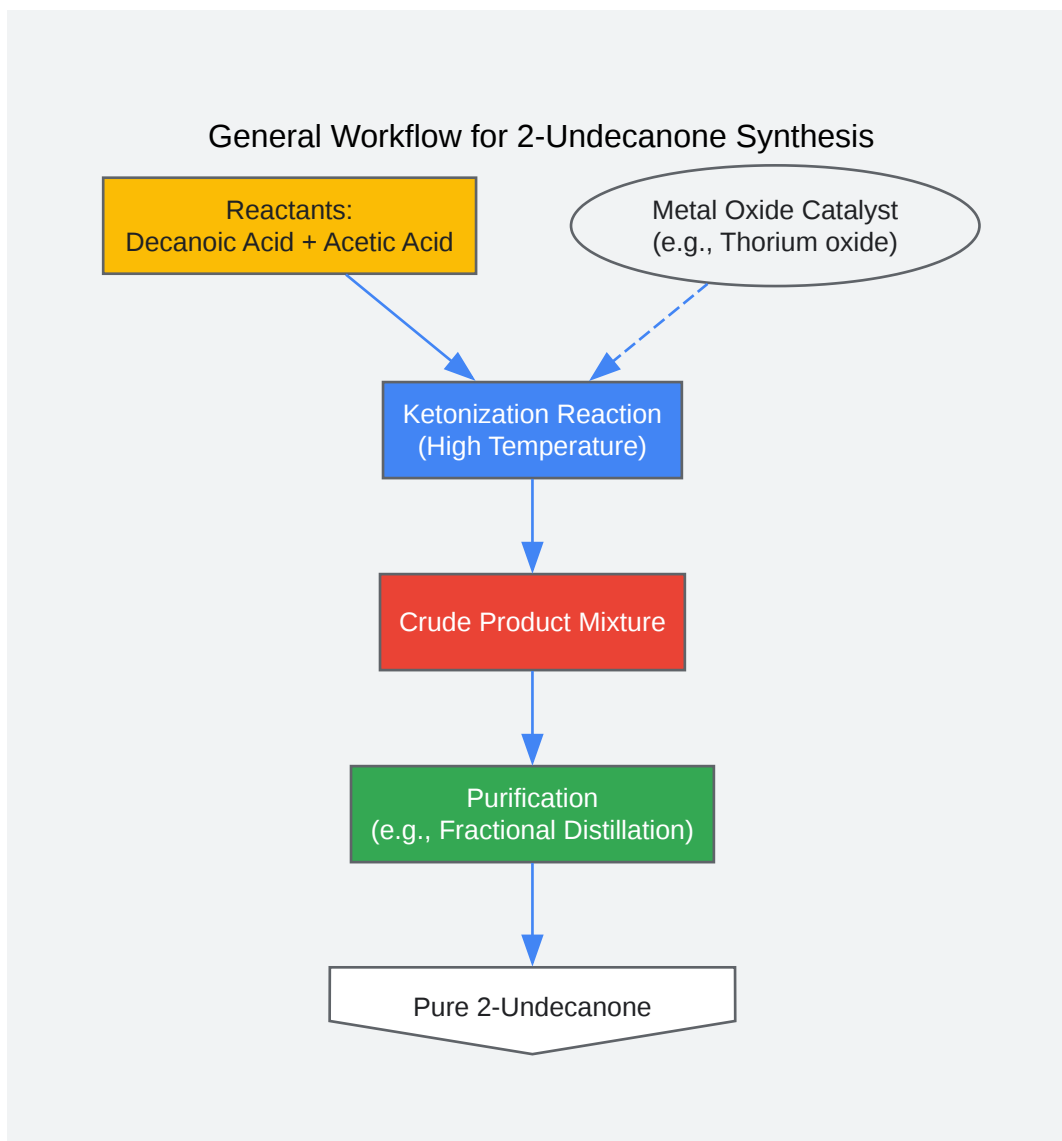
2-Undecanone, a volatile organic compound produced by *Pseudomonas aeruginosa*, has been shown to modulate neutrophil activity.^[15] It acts as a chemoattractant for neutrophils, stimulating their migration. This process is mediated through a Gαi-protein coupled receptor and phospholipase C (PLC)-dependent calcium signaling.^[15]

2-Undecanone Induced Neutrophil Chemotaxis Pathway



Protective Mechanism of 2-Undecanone Against PM2.5-Induced Inflammation





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